

C.I. Solvent Blue 3: A Technical Guide to Lightfastness and Photostability

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Compound of Interest

Compound Name: C.I. Solvent Blue 3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the lightfastness and photostability of **C.I. Solvent Blue 3** (C.I. 42775), a triarylmethane dye. The information presented herein is intended to support research, development, and quality control activities where the stability of this colorant under light exposure is a critical parameter.

Introduction to C.I. Solvent Blue 3

C.I. Solvent Blue 3 is a synthetic organic dye belonging to the triarylmethane class, characterized by its vibrant blue hue.^[1] It is soluble in ethanol and insoluble in water.^[1] Due to its coloring properties, it finds application in various industries. Understanding its behavior upon exposure to light is crucial for ensuring product integrity and performance.

Chemical and Physical Properties:

Property	Value
C.I. Name	Solvent Blue 3
C.I. Number	42775
CAS Number	8004-91-9[1]
Chemical Class	Triarylmethane[1]
Molecular Formula	C ₃₂ H ₂₈ ClN ₃
Molecular Weight	489.0 g/mol

Lightfastness Properties

Lightfastness is a measure of a colorant's resistance to fading or changing color when exposed to light. While specific quantitative data for **C.I. Solvent Blue 3** is limited in publicly available literature, a qualitative assessment indicates good lightfastness properties.

Lightfastness Rating (ISO)
Good[1]

Note: This is a qualitative rating. Specific numerical data from standardized tests such as the Blue Wool Scale for **C.I. Solvent Blue 3** were not available in the cited sources.

Experimental Protocols for Photostability Testing

A standardized method for assessing the lightfastness of textiles and dyes is outlined in ISO 105-B02.[2][3] This protocol utilizes a xenon arc lamp to simulate natural daylight and the Blue Wool Scale for grading.

Generalized Experimental Protocol (Based on ISO 105-B02)

This protocol describes a general procedure for determining the lightfastness of a dye like **C.I. Solvent Blue 3** on a substrate.

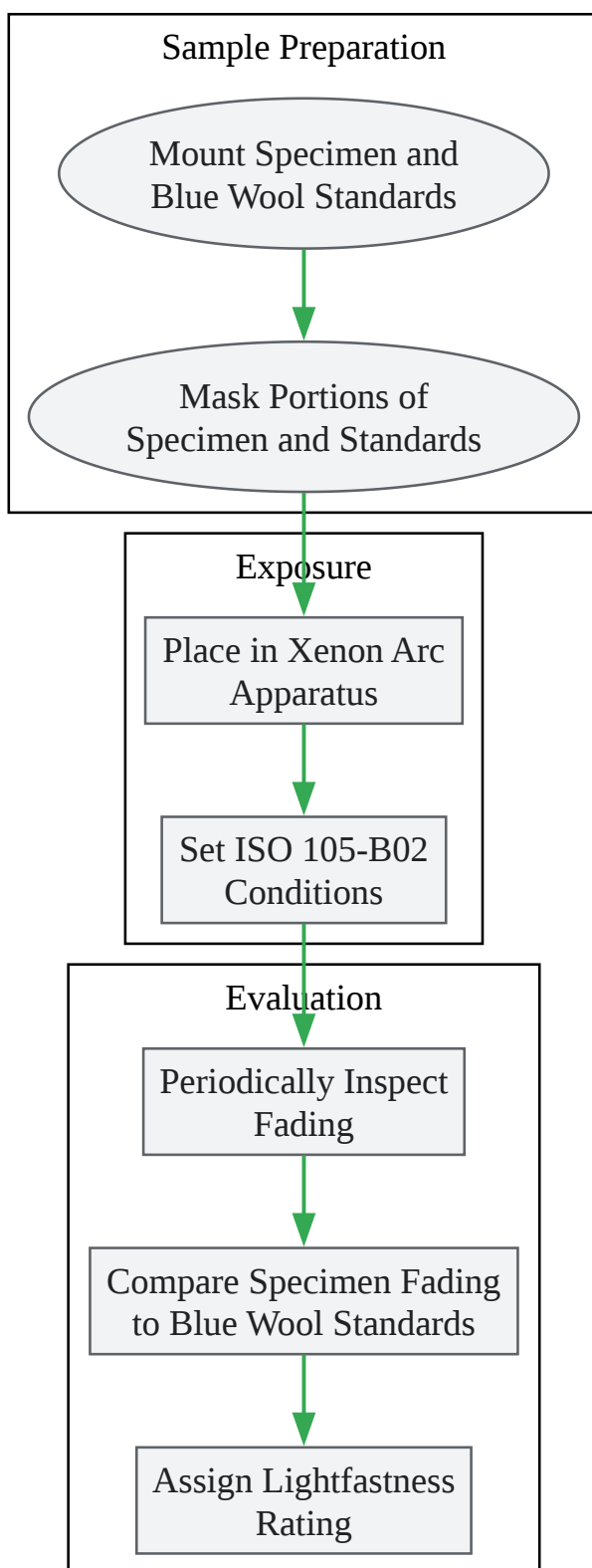
3.1.1. Materials and Equipment:

- Specimen: The substrate (e.g., textile, polymer film) colored with **C.I. Solvent Blue 3**.
- Blue Wool Standards: A set of eight standardized blue wool textiles with known lightfastness ratings (1-8).[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Xenon Arc Fading Lamp Apparatus: A lightfastness tester equipped with a xenon arc lamp, filters to simulate daylight, and controls for temperature and humidity.[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Opaque Masks: To cover portions of the specimens and standards for comparison.
- Grey Scale for Assessing Change in Colour: For evaluating the degree of fading.

3.1.2. Procedure:

- Sample Preparation: Mount the test specimen and a set of Blue Wool Standards on a card. A portion of each is covered with an opaque mask.
- Exposure: Place the card inside the xenon arc fading lamp apparatus. The exposure conditions (irradiance, temperature, humidity) are set according to the standard (e.g., ISO 105-B02).[\[3\]](#)[\[7\]](#)
- Evaluation: Periodically inspect the samples. The lightfastness rating is determined by comparing the fading of the test specimen to the fading of the Blue Wool Standards.[\[1\]](#)[\[4\]](#)
The rating corresponds to the Blue Wool Standard that shows a similar degree of color change.

3.1.3. Workflow Diagram:



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Caption: Workflow for Lightfastness Testing.

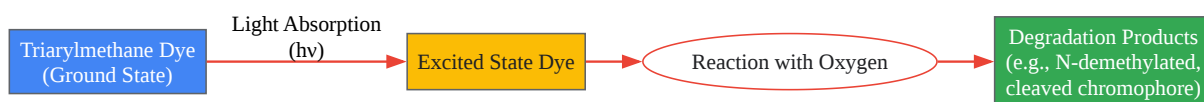
Photodegradation of Triarylmethane Dyes

The photostability of a dye is related to its chemical structure and the mechanisms by which it degrades upon absorbing light energy. For triarylmethane dyes, degradation can be a complex process.

General Degradation Pathway

While a specific degradation pathway for **C.I. Solvent Blue 3** is not detailed in the available literature, a generalized mechanism for triarylmethane dyes involves photo-oxidation, often leading to the cleavage of the chromophoric system. This process can be initiated by the absorption of UV-visible radiation, leading to an excited state that is more susceptible to reaction with oxygen.

Key steps in the degradation of some triarylmethane dyes include N-demethylation and the destruction of the conjugated structure. The degradation rate can be influenced by the presence of oxygen and the substrate to which the dye is applied.



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Caption: Generalized Photodegradation Pathway.

Conclusion

C.I. Solvent Blue 3 exhibits good general lightfastness, making it suitable for various applications where color stability is important. However, for critical applications, especially in the pharmaceutical and drug development sectors, it is imperative to conduct specific photostability testing on the final product formulation under relevant conditions. The generalized experimental protocol provided, based on ISO 105-B02, offers a framework for such evaluations. Further research is needed to establish a more precise quantitative lightfastness rating (Blue Wool Scale), color change metrics (ΔE), and a detailed

photodegradation pathway for **C.I. Solvent Blue 3** to enable more accurate predictions of its long-term stability.

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